

Amitraz-d6 CAS number and chemical identifiers

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Compound of Interest

Compound Name: Amitraz-d6

Cat. No.: B1161410

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Technical Guide: Amitraz-d6

This technical guide provides an in-depth overview of **Amitraz-d6**, a deuterated isotopologue of the formamidine pesticide Amitraz. This guide is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its chemical properties, and insights into the broader mechanism of action and analytical methodologies related to Amitraz.

Chemical Identifiers and Properties

Amitraz-d6 is primarily utilized as an internal standard in analytical and research applications for the quantification of Amitraz. The deuterium labeling provides a distinct mass spectrometric signature, enabling precise measurement.

Table 1: Chemical Identifiers for **Amitraz-d6**

Identifier	Value	Citation
CAS Number	2734300-36-6	[1]
Unlabeled CAS Number	33089-61-1	[2][3]
Molecular Formula	C ₁₉ H ₁₇ D ₆ N ₃	[1][2]
Molecular Weight	299.44 g/mol	[1][2]
IUPAC Name	N-methyl-N'-[2-methyl-4-(trideuteriomethyl)phenyl]-N-[[2-methyl-4-(trideuteriomethyl)phenyl]imino methyl]methanimidamide	[4]
InChI	InChI=1S/C19H23N3/c1-14-6-8-18(16(3)10-14)20-12-22(5)13-21-19-9-7-15(2)11-17(19)4/h6-13H,1-5H3/i1D3,2D3	[4]
InChIKey	QXAITBQSYVNQDR-WFGJKAKNSA-N	[4]
Canonical SMILES	[2H]C([2H]) ([2H])C1=CC(=C(C=C1)N=CN(C)C=NC2=C(C=C(C=C2)C([2H])([2H])[2H])C)C	[4]
Synonyms	N'-(2,4-Dimethylphenyl)-N-[[2,4-dimethylphenyl]imino]methyl]-N-methylmethanimidamide-d ₆ , HY-B1111S, CS-0372915	[1][4]

Table 2: Computed Physicochemical Properties of **Amitraz-d6**

Property	Value	Citation
Exact Mass	299.226858222 Da	[4]
XLogP3	5.5	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	4	[4]
Topological Polar Surface Area	28 Å ²	[4]

Mechanism of Action

Amitraz exerts its biological effects primarily through its interaction with specific neurotransmitter receptors. Its effectiveness as an acaricide and insecticide stems from its potent activity on the nervous systems of invertebrates, while its toxicity in mammals is also linked to related receptor systems. The primary mechanisms of action include:

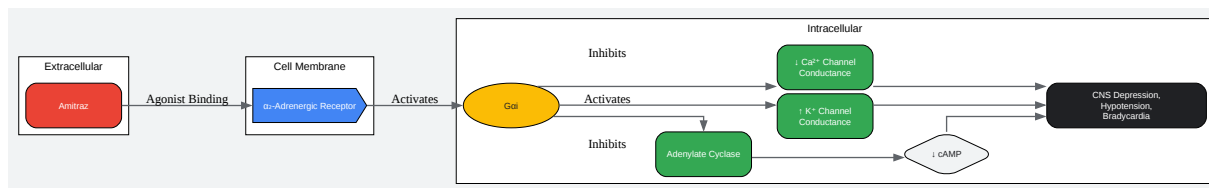
- **Octopamine Receptor Agonism:** In invertebrates such as mites and ticks, amitraz and its active metabolite, N'-(2,4-dimethylphenyl)-N-methylformamidinium (DPMF), act as potent agonists of octopamine receptors.[2][4] Octopamine is the invertebrate equivalent of norepinephrine. The activation of these G protein-coupled receptors (GPCRs) leads to over-excitation of the nervous system, resulting in paralysis and death of the parasite.[3][5] Studies have shown that amitraz can activate multiple subtypes of octopamine receptors.[2][4]
- **Alpha-Adrenergic Receptor Agonism:** In mammals, amitraz exhibits agonist activity at α -adrenergic receptors, particularly the α_2 -adrenergic subtype.[3][6] This interaction is responsible for most of the toxic effects observed in mammals, which include central nervous system depression, bradycardia, hypotension, and hypothermia.[3] Amitraz has been shown to stimulate both α_1 - and α_2 -adrenoceptors to produce vascular constriction.[1]
- **Inhibition of Monoamine Oxidase (MAO):** Amitraz has been reported to inhibit the enzyme monoamine oxidase, which is involved in the metabolism of neurotransmitters.[3][7]

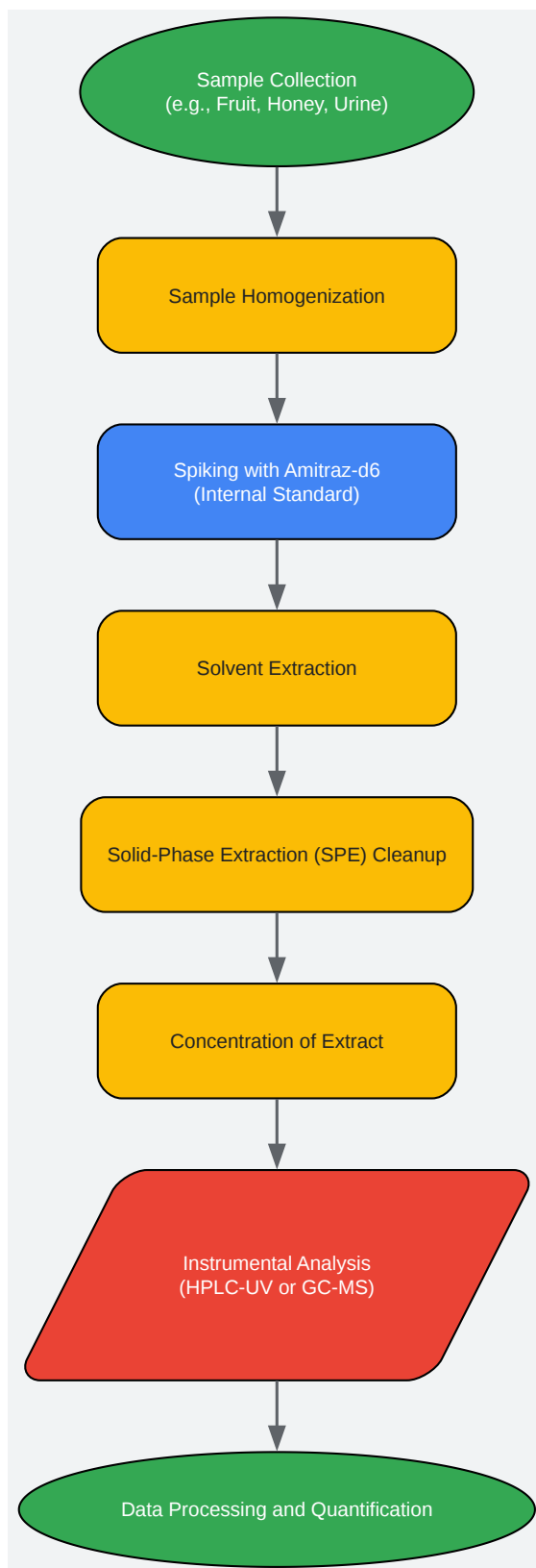
The selective toxicity of amitraz towards invertebrates is partly explained by the differential sensitivity of the target receptors. For instance, the honeybee octopamine receptor (Oct β 2R) is less sensitive to amitraz than the corresponding receptor in the Varroa mite.^[2]

Signaling Pathways

The following diagrams illustrate the proposed signaling pathways for Amitraz's action on octopamine and α -adrenergic receptors.

Caption: Invertebrate Octopamine Receptor Signaling Pathway for Amitraz.





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